

Application Note: Measuring HSD17B13 Enzymatic Activity with Estradiol

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Compound of Interest

Compound Name: Hsd17B13-IN-25

Cat. No.: B12374629

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Audience: Researchers, scientists, and drug development professionals.

Introduction

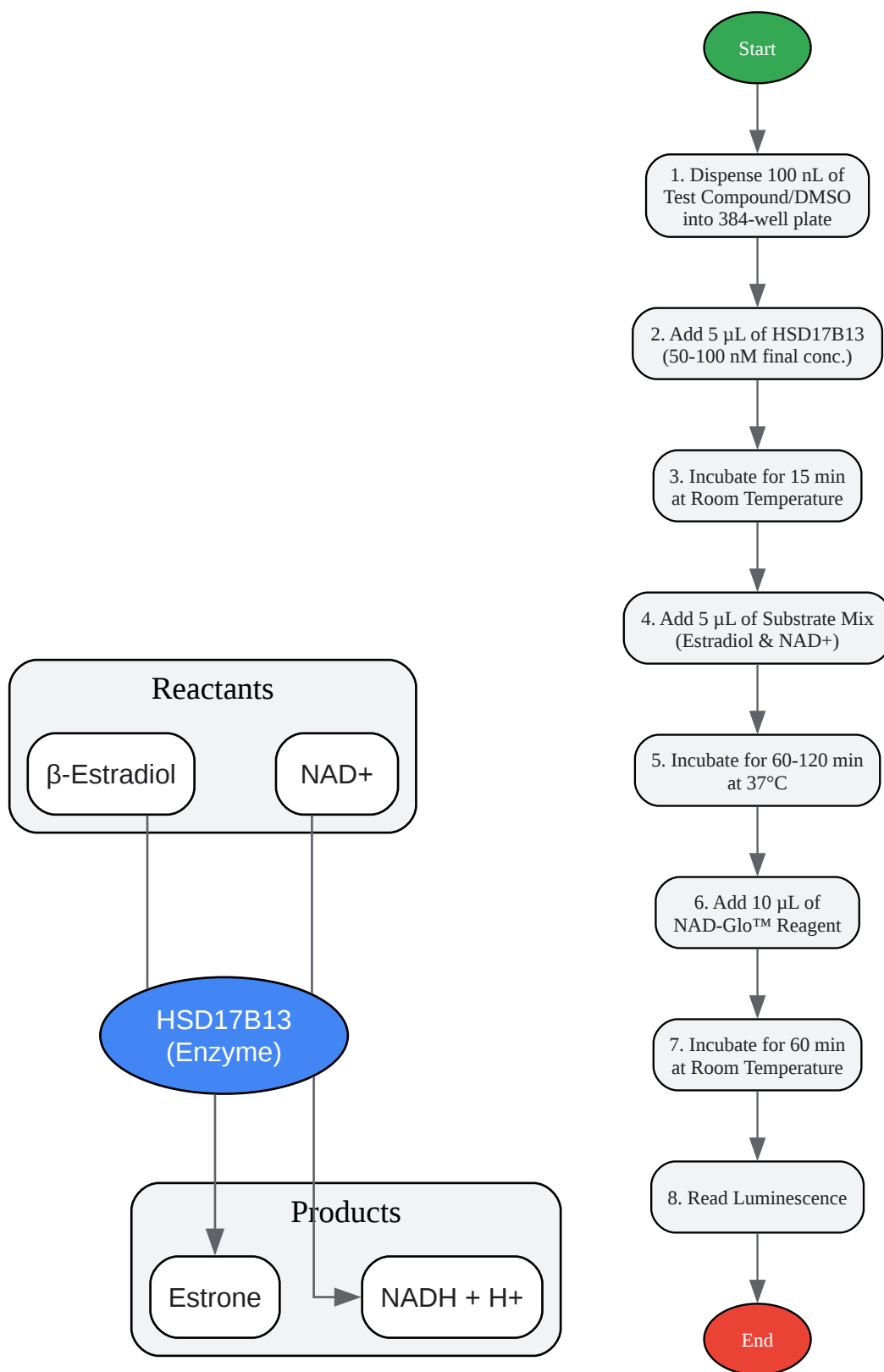
Hydroxysteroid 17- β -dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme highly expressed in the liver.^[1] Genetic studies have identified loss-of-function variants in the HSD17B13 gene that are protective against the progression of non-alcoholic fatty liver disease (NAFLD) to non-alcoholic steatohepatitis (NASH), fibrosis, and hepatocellular carcinoma.^{[2][3]} This has positioned HSD17B13 as a promising therapeutic target for chronic liver diseases.^[3] The enzyme catalyzes the NAD⁺-dependent oxidation of various substrates, including steroids like β -estradiol.^{[2][4]} Measuring the enzymatic conversion of estradiol to estrone is a key method for identifying and characterizing potential HSD17B13 inhibitors.

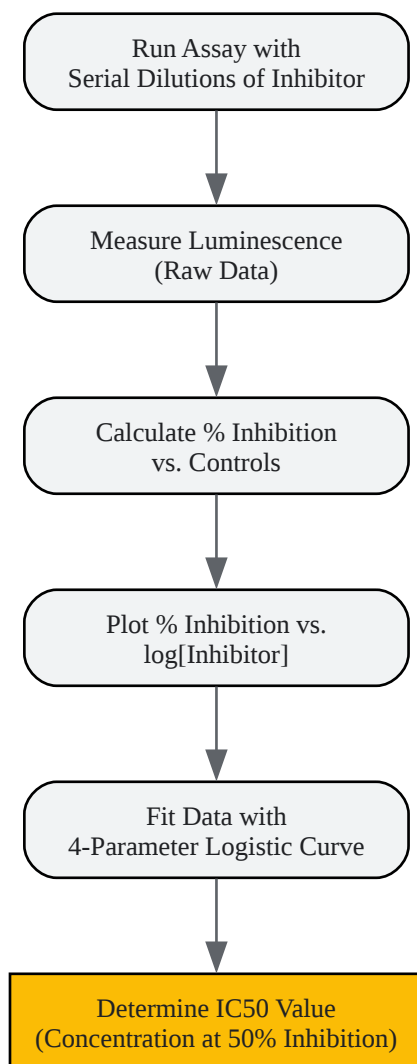
This document provides a detailed protocol for a biochemical assay to measure HSD17B13 activity using β -estradiol as the substrate. The primary method described relies on the quantification of NADH produced during the reaction, a common and high-throughput-compatible approach.

Principle of the Assay

HSD17B13 catalyzes the oxidation of the 17-hydroxyl group of β -estradiol to a ketone, forming estrone. This reaction is dependent on the cofactor nicotinamide adenine dinucleotide (NAD⁺), which is simultaneously reduced to NADH. The enzymatic activity can be quantified by measuring the rate of NADH production. Commercially available kits, such as the NAD-Glo™

Assay, utilize a luciferase-based system to generate a luminescent signal that is directly proportional to the concentration of NADH.





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References

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- 2. Review article: the role of HSD17B13 on global epidemiology, natural history, pathogenesis, and treatment of NAFLD - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 3. Novel HSD17B13 Inhibitors for Treating Liver Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Structural basis of lipid-droplet localization of 17-beta-hydroxysteroid dehydrogenase 13 - PMC [pmc.ncbi.nlm.nih.gov]
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